

A Comprehensive Technical Guide to 4-Propylbenzaldehyde

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Compound of Interest

Compound Name: 4-Propylbenzaldehyde

Cat. No.: B1360211

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-propylbenzaldehyde**, a key aromatic aldehyde in various scientific and industrial applications. This document outlines its fundamental physicochemical properties, detailed experimental protocols for density determination, and its utility as a precursor in organic synthesis, particularly in the development of potentially bioactive molecules.

Core Physicochemical Properties

4-Propylbenzaldehyde, also known as p-propylbenzaldehyde, is an organic compound characterized by a propyl group substituted at the para position of a benzaldehyde molecule.^[1] It typically appears as a colorless to pale yellow liquid.^[1] The following table summarizes its key quantitative properties.

Property	Value	Source
Density	1.0050 g/mL at 25 °C	[2]
Molecular Formula	C ₁₀ H ₁₂ O	[3]
Molecular Weight	148.20 g/mol	[4] [3]
Boiling Point	239.9 °C at 760 mmHg	
Flash Point	103 °C (closed cup)	[2]
Refractive Index	n _{20/D} 1.532 (lit.)	[2]
Solubility	Slightly soluble in water; soluble in organic solvents.	[1]
CAS Number	28785-06-0	[4] [3]

Experimental Protocol: Density Determination via Pycnometry

The density of liquid compounds such as **4-propylbenzaldehyde** can be determined with high precision using a pycnometer. This method involves comparing the mass of a known volume of the liquid to the mass of the same volume of a reference substance with a well-documented density, typically distilled water.

Materials:

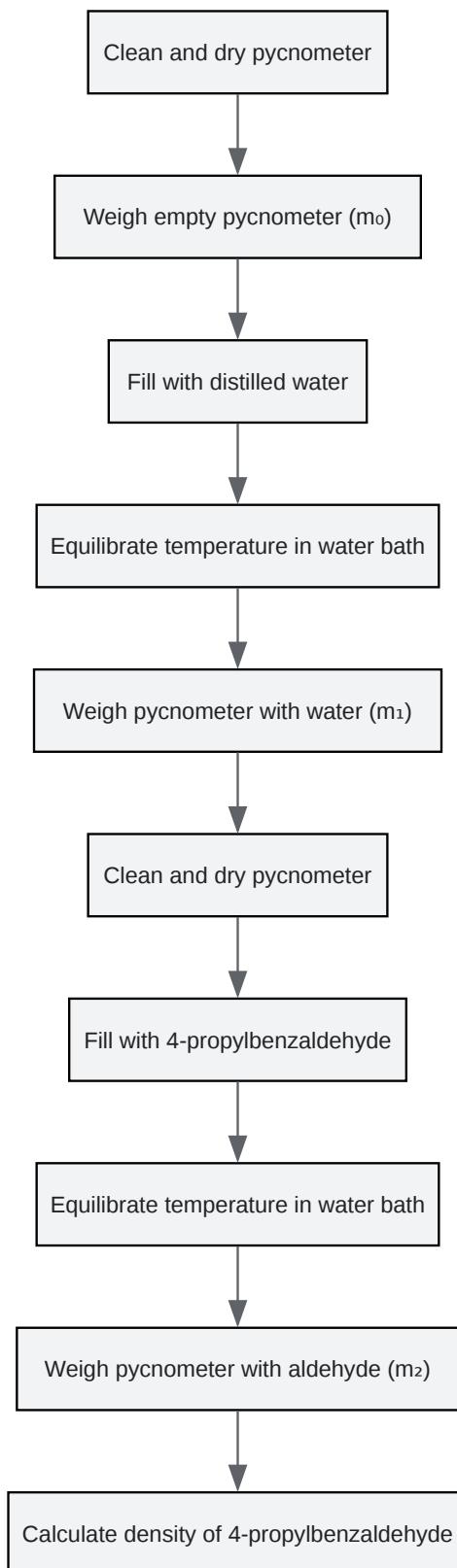
- Pycnometer (a glass flask with a close-fitting ground glass stopper featuring a capillary hole)
- Analytical balance
- Distilled water
- **4-Propylbenzaldehyde** sample
- Acetone (for cleaning and drying)
- Water bath with temperature control

- Filter paper

Procedure:

- Cleaning and Drying: Thoroughly clean the pycnometer and its stopper with a suitable solvent like acetone and ensure it is completely dry.
- Mass of Empty Pycnometer: Accurately weigh the dry, empty pycnometer with its stopper on an analytical balance. Record this mass as m_0 .
- Mass of Pycnometer with Water: Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess water to exit through the capillary. Place the filled pycnometer in a water bath set to a constant temperature (e.g., 25 °C) to allow for thermal equilibration. Once equilibrated, carefully dry the exterior of the pycnometer with filter paper and weigh it. Record this mass as m_1 .
- Mass of Pycnometer with **4-Propylbenzaldehyde**: Empty and thoroughly dry the pycnometer. Fill it with the **4-propylbenzaldehyde** sample, again ensuring no air bubbles are present. Insert the stopper and allow the liquid to reach thermal equilibrium in the water bath at the same temperature used for the water. Dry the exterior and weigh the filled pycnometer. Record this mass as m_2 .
- Calculation of Density:
 - Mass of water: $m_{\text{water}} = m_1 - m_0$
 - Mass of **4-propylbenzaldehyde**: $m_{\text{aldehyde}} = m_2 - m_0$
 - Volume of the pycnometer (at the specified temperature): $V = m_{\text{water}} / \rho_{\text{water}}$ (where ρ_{water} is the known density of water at that temperature).
 - Density of **4-propylbenzaldehyde**: $\rho_{\text{aldehyde}} = m_{\text{aldehyde}} / V$

A visual representation of this experimental workflow is provided below.

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Workflow for Density Determination using a Pycnometer.

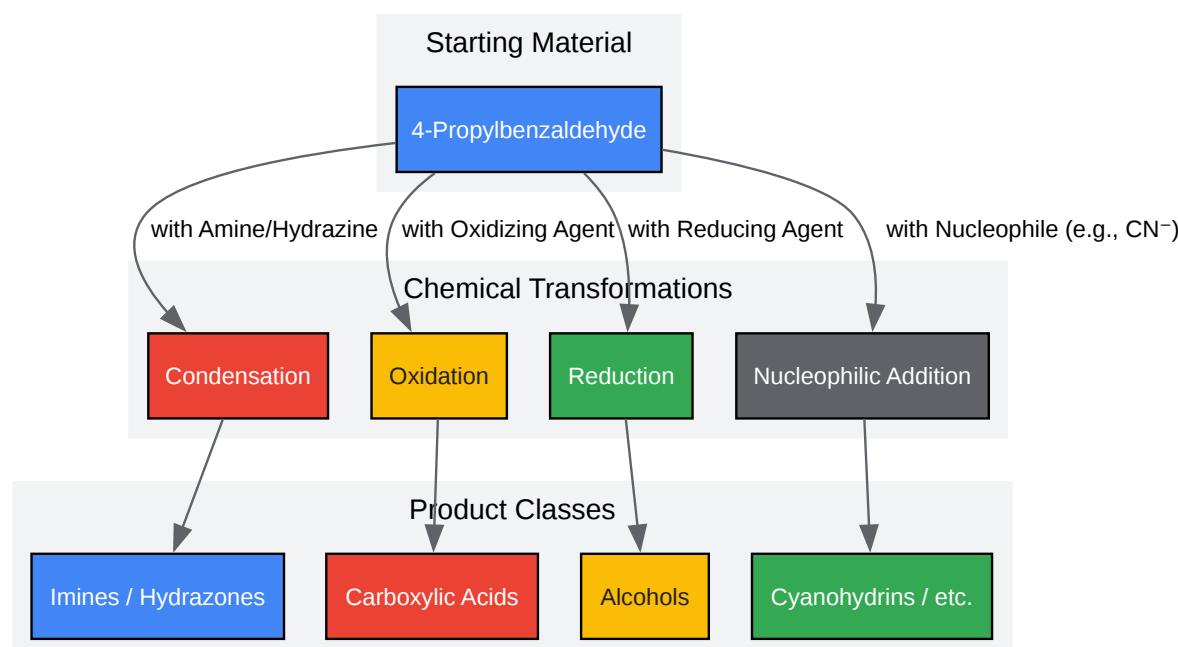
Applications in Chemical Synthesis and Drug Discovery

4-Propylbenzaldehyde is a versatile intermediate in organic synthesis, finding applications in the fragrance, flavor, and pharmaceutical industries.^{[5][6]} Its aldehyde functional group is readily transformed into a variety of other functionalities, making it a valuable building block for more complex molecules.

Notably, **4-propylbenzaldehyde** is used in the synthesis of compounds with potential biological activity. For instance, it is a reactant in the preparation of:

- (E)-N-(4-propylbenzylidene)-2-((4-methoxyphenyl)amino)acetohydrazide derivatives, which have been investigated for their antimicrobial properties.
- Fluoroquinolone-clubbed 1,3,4-thiadiazole motifs, indicating its utility in constructing novel heterocyclic systems.^[7]

The general synthetic utility of **4-propylbenzaldehyde** can be visualized as a starting point for the creation of more elaborate molecular architectures.



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Synthetic Pathways from **4-Propylbenzaldehyde**.

While direct evidence of **4-propylbenzaldehyde** modulating specific signaling pathways is not yet prevalent in the literature, the broader class of benzaldehydes has been shown to have biological effects. For example, benzaldehyde has been reported to stimulate autophagy through the sonic hedgehog signaling pathway in certain cellular contexts.[8][9] This suggests that substituted benzaldehydes like **4-propylbenzaldehyde** could be interesting candidates for further investigation in drug discovery programs, particularly in areas where modulation of such pathways is therapeutically relevant. Its potential genotoxic and inhibitory effects on cancer cells, possibly through interference with histone deacetylase activity, also warrant further research.[10]

In conclusion, **4-propylbenzaldehyde** is a well-characterized chemical with established physical properties and significant potential as a synthetic intermediate. Its role in the creation of novel molecules for various applications, including pharmaceuticals, underscores its importance for researchers in chemistry and drug development.

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